

TCEP-d16 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: TCEP-d16 (hydrochloride)

Cat. No.: B15141101

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Tris(2-carboxyethyl)phosphine-d16 (TCEP-d16) hydrochloride is the deuterium-labeled form of TCEP hydrochloride, a potent, water-soluble, and odorless reducing agent.[1][2][3] Its stability and selective reactivity make it an invaluable tool in proteomics, biochemistry, and drug development. This guide provides an in-depth overview of TCEP-d16 hydrochloride, its applications, and relevant experimental considerations.

Core Properties and Structure

TCEP-d16 hydrochloride is a trialkylphosphine that effectively reduces disulfide bonds in aqueous solutions.[1][2] Unlike thiol-based reducing agents such as dithiothreitol (DTT) and β-mercaptoethanol, TCEP is more stable, resistant to air oxidation, and does not interfere with certain labeling reactions, such as those involving maleimides.[4] The deuterated form, TCEP-d16 hydrochloride, is particularly useful as an internal standard in mass spectrometry-based applications due to its distinct isotopic signature.[1]

Chemical Structure:

- Unlabeled TCEP Hydrochloride: C₉H₁₅O₆P · HCl
- Deuterated TCEP-d16 Hydrochloride: P(CD₂CD₂COOD)₃ · DCl[3]

The core structure consists of a central phosphorus atom bonded to three propanoic acid groups.



Quantitative Data Summary

The physical and chemical properties of TCEP-d16 hydrochloride and its unlabeled counterpart are summarized below for easy comparison.

Property	TCEP-d16 Hydrochloride	TCEP Hydrochloride (unlabeled)
Chemical Formula	$P(CD_2CD_2COOD)_3 \cdot DCI[3]$	C ₉ H ₁₅ O ₆ P · HCl[5]
Molecular Weight	302.75 g/mol [3]	286.65 g/mol [4]
Labeled CAS Number	1174025-33-2[3]	51805-45-9[3][5]
Appearance	White powder/solid[6]	White powder
Purity	Typically ≥98%[3]	Varies by supplier
Solubility (in water)	Soluble[7]	50 mg/mL
Storage Temperature	Room temperature, away from light and moisture[3]	2-8°C, protect from moisture
Melting Point	Not specified	175-177 °C

Primary Use and Applications in Research

The primary function of TCEP-d16 hydrochloride is the rapid and quantitative reduction of disulfide bonds in proteins and peptides.[3][7] This characteristic is leveraged across various applications in research and drug development.

Proteomics and Mass Spectrometry

In proteomics workflows, the reduction of disulfide bonds is a critical step for protein denaturation and subsequent enzymatic digestion. TCEP is widely used for this purpose prior to analysis by mass spectrometry.[5]

 Advantages over DTT/β-mercaptoethanol: TCEP is more effective at lower concentrations, is stable in solution for longer periods, and does not require removal before certain downstream applications like immobilized metal affinity chromatography.[4]



Simultaneous Reduction and Digestion: TCEP can be combined with proteases like trypsin
to perform reduction and digestion in a single step, which can enhance protein sequence
coverage in mass spectrometry experiments.[5]

Protein Chemistry and Bioconjugation

TCEP is the reducing agent of choice when working with cysteine-containing peptides and proteins that are to be labeled with maleimide-based reagents.[4]

- Selective Reduction: It selectively reduces disulfide bonds without reacting with the maleimide functionality, a common issue with thiol-based reducing agents.[4]
- Thiol Deprotection: It is also employed for the deprotection of thiols in various bioconjugation and peptide ligation strategies, including the Staudinger reaction.[8]

Nucleic Acid Chemistry

TCEP is utilized in the chemistry of DNA and gold nanoparticles (AuNPs), likely for reducing disulfide-modified oligonucleotides used in self-assembly processes.[1][2] It also serves as a deprotecting agent for thiolated DNA.[9]

Other Applications

- RNA Isolation: TCEP can be used during the tissue homogenization process for RNA isolation.[4]
- Analytical Chemistry: It has been used as a reductant for the determination of ascorbic acid and dehydroascorbic acid in biological samples.[5]

Experimental Protocols and Methodologies

While specific protocols are application-dependent, the following provides a general methodology for the use of TCEP in protein reduction.

General Protocol for Protein Disulfide Bond Reduction

This protocol outlines the basic steps for reducing disulfide bonds in a protein sample prior to downstream analysis, such as SDS-PAGE or mass spectrometry.



- Preparation of TCEP Stock Solution:
 - Dissolve TCEP hydrochloride in water to a final concentration of 0.5 M.[4]
 - Adjust the pH to approximately 7.0 using sodium hydroxide or ammonium hydroxide. The solution will be acidic upon initial dissolution.[4]
 - Store the stock solution in aliquots at -20°C.[4] Note that TCEP is reportedly less stable in phosphate buffers.[4]

Reduction Reaction:

- To a solution of the protein sample (e.g., in a denaturing buffer), add the TCEP stock solution to a final concentration of 5-20 mM. The optimal concentration may vary depending on the protein and the number of disulfide bonds.
- Incubate the reaction mixture at room temperature or 37°C for 30-60 minutes.

Downstream Processing:

- Following reduction, the sample can be directly used for applications like alkylation (e.g., with iodoacetamide) to prevent disulfide bond reformation, followed by enzymatic digestion for mass spectrometry.
- For SDS-PAGE, the reduced sample can be mixed with loading buffer and loaded onto the gel.

Visualizations

Experimental Workflow: Protein Reduction for Mass Spectrometry

The following diagram illustrates a typical workflow for preparing a protein sample for mass spectrometry analysis, highlighting the role of TCEP.



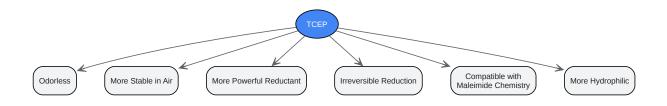


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Caption: Workflow for protein sample preparation for mass spectrometry.

Logical Relationship: Advantages of TCEP

This diagram outlines the advantages of TCEP compared to traditional thiol-based reducing agents.



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Caption: Key advantages of TCEP over thiol-based reducing agents.

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